

Commercial Availability of (1R,3S,4R)-ent-Entecavir-13C2,15N: A Technical Overview

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Compound of Interest

Compound Name: (1R,3S,4R)-ent-Entecavir-13C2,15N

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For Researchers, Scientists, and Drug Development Professionals

This technical guide details the commercial availability of the isotopically labeled compound **(1R,3S,4R)-ent-Entecavir-13C2,15N**. This molecule is the enantiomer of the potent antiviral drug Entecavir, labeled with two carbon-13 isotopes and one nitrogen-15 isotope. Such labeled compounds are critical tools in drug metabolism and pharmacokinetic (DMPK) studies, serving as internal standards for quantitative analysis by mass spectrometry.

Summary of Commercial Availability

The specific stereoisomer and isotopically labeled version, **(1R,3S,4R)-ent-Entecavir-13C2,15N**, is available from specialized chemical suppliers. The primary application for this compound is as an internal standard for bioanalytical assays, enabling precise quantification of its unlabeled counterpart, (1R,3S,4R)-ent-Entecavir.

Below is a summary of suppliers offering compounds related to Entecavir and its isomers. It is important to note that while the exact labeled enantiomer is listed by at least one supplier, related isotopologues of Entecavir are more widely available. Researchers should verify the specific product details with the suppliers.

Supplier	Compound Name	CAS Number	Notes
MedChemExpress	(1R,3S,4R)-ent-Entecavir-13C2,15N	Not specified for labeled enantiomer	Directly lists the requested compound. Unlabeled enantiomer CAS is 188399-46-4. [1] [2]
Santa Cruz Biotechnology	Entecavir-13C2,15N	1329796-53-3	Offers the labeled form of Entecavir, not the specific enantiomer. [3]
Clearsynth	Entecavir-13C2,15N	1329796-53-3	Provides the labeled form of Entecavir with a reported purity of 98.59% by HPLC. [4]
Acanthus Research	Entecavir-13C2,15N	Not specified	Lists the labeled Entecavir for use as a reference standard. [5]
Allmpus	(1R,3S,4R)-Entecavir (Entecavir Enantiomer)	188399-46-4	Supplies the unlabeled enantiomer. [2]

Physicochemical Data

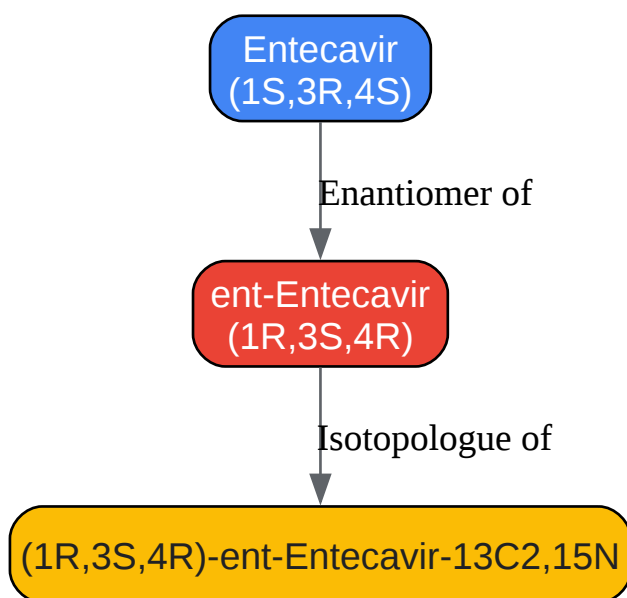
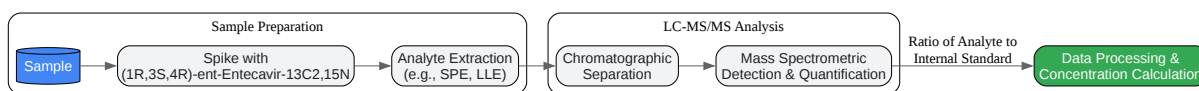
The following table summarizes the key physicochemical properties of the related compound Entecavir-13C2,15N, which are expected to be identical for the **(1R,3S,4R)-ent-Entecavir-13C2,15N** enantiomer.

Property	Value	Source
Molecular Formula	C ₁₀ ¹³ C ₂ H ₁₅ N ₄ ¹⁵ NO ₃	MedChemExpress[1], Santa Cruz Biotechnology[3]
Molecular Weight	280.26 g/mol	MedChemExpress[1], Santa Cruz Biotechnology[3]
Purity (by HPLC)	98.59%	Clearsynth[4]
Storage	Freezer (-20°C) for long term storage	Clearsynth[4]

Experimental Applications and Methodologies

Isotopically labeled compounds like **(1R,3S,4R)-ent-Entecavir-13C2,15N** are primarily utilized as internal standards in quantitative bioanalysis using liquid chromatography-mass spectrometry (LC-MS). The stable heavy isotopes incorporated into the molecule allow it to be distinguished from the unlabeled analyte by its mass-to-charge ratio, while exhibiting nearly identical chromatographic behavior.

As this is a commercially available research chemical, detailed experimental protocols for its use are not provided by the suppliers. The development and validation of specific analytical methods would be the responsibility of the end-user. The general workflow for using such a standard is outlined below.



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